

AMG 837 stability in solution and storage conditions

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606547

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AMG 837 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability in solution and proper storage conditions for AMG 837. Additionally, it offers troubleshooting guides and answers to frequently asked questions to ensure the successful execution of experiments involving this potent GPR40 agonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of AMG 837?

A1: AMG 837 is soluble in dimethyl sulfoxide (DMSO). It is recommended to prepare stock solutions in high-quality, anhydrous DMSO.

Q2: How should solid AMG 837 be stored?

A2: Solid AMG 837 should be stored in a dry, dark environment. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended. For long-term storage (months to years), it is best to store it at -20°C.

Q3: What are the recommended storage conditions for AMG 837 stock solutions?

A3: Prepared stock solutions of AMG 837 in DMSO should be aliquoted to avoid repeated freeze-thaw cycles. For short-term storage (days to weeks), 0 - 4°C is suitable. For long-term storage, -20°C is recommended for up to a month, and -80°C for up to six months.^[1]

Q4: Is AMG 837 stable in aqueous solutions?

A4: While specific quantitative stability data in various aqueous buffers is not extensively published, it is a common practice to dilute the DMSO stock solution into an aqueous buffer like Hank's Balanced Salt Solution (HBSS) for immediate use in cell-based assays.^[2] It is advisable to prepare fresh dilutions for each experiment and not to store AMG 837 in aqueous solutions for extended periods.

Q5: Can AMG 837 be used for in vivo studies?

A5: Yes, AMG 837 is orally bioavailable and has been used in rodent models.^{[2][3]} For in vivo experiments, it is recommended to prepare the dosing solution fresh on the day of use.

Data Presentation: Storage Conditions Summary

Form	Storage Temperature	Duration	Reference
Solid	0 - 4°C	Short-term (days to weeks)	MedKoo Biosciences
Solid	-20°C	Long-term (months to years)	MedKoo Biosciences
Stock Solution (in DMSO)	0 - 4°C	Short-term (days to weeks)	MedKoo Biosciences
Stock Solution (in DMSO)	-20°C	Up to 1 month	^[1]
Stock Solution (in DMSO)	-80°C	Up to 6 months	^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting DMSO stock solution into aqueous buffer.	The solubility of AMG 837 is lower in aqueous solutions compared to DMSO. The final concentration in the aqueous buffer may be too high.	- Ensure the final DMSO concentration in the aqueous solution is low and compatible with your experimental system (typically <0.5%). - Prepare the final dilution just before use. - Consider gentle warming or vortexing to aid dissolution, but be mindful of potential degradation with heat.
Inconsistent or lower-than-expected activity in cell-based assays.	- Degradation: AMG 837 may have degraded due to improper storage or prolonged exposure to aqueous environments. - Binding to plastics: Hydrophobic compounds can adsorb to plastic surfaces. - Interaction with serum proteins: AMG 837 is known to bind to serum albumin, which can reduce its free concentration and apparent potency.[2][4]	- Use freshly prepared dilutions for each experiment. - Prepare stock solutions from solid compound that has been stored correctly. - Use low-binding microplates and pipette tips. - When performing assays in the presence of serum, be aware that the effective concentration of free AMG 837 will be lower. - Conduct dose-response experiments to determine the optimal concentration under your specific assay conditions.
Difficulty dissolving solid AMG 837.	The compound may have absorbed moisture.	Ensure the compound is brought to room temperature before opening the vial to prevent condensation. Use anhydrous DMSO for dissolution.

Experimental Protocols & Methodologies

AMG 837 has been utilized in various in vitro assays to characterize its activity as a GPR40 agonist. Below are generalized methodologies for key experiments.

GPR40 Activation Assays

AMG 837's agonistic activity at the GPR40 receptor can be assessed through several functional assays, including GTPyS binding, inositol phosphate (IP) accumulation, and intracellular calcium flux measurements.^{[2][3]}

1. GTPyS Binding Assay: This assay measures the activation of G proteins coupled to the receptor.

- Principle: In the presence of an agonist, the Gα subunit of the G protein exchanges GDP for GTP (or a non-hydrolyzable analog like [³⁵S]GTPyS).
- General Workflow:
 - Prepare membranes from cells overexpressing the GPR40 receptor.
 - Incubate the membranes with varying concentrations of AMG 837 in the presence of [³⁵S]GTPyS and GDP.
 - Separate bound from free [³⁵S]GTPyS.
 - Quantify the amount of bound [³⁵S]GTPyS using scintillation counting.

2. Inositol Phosphate (IP) Accumulation Assay: This assay measures the activation of the Gq signaling pathway.

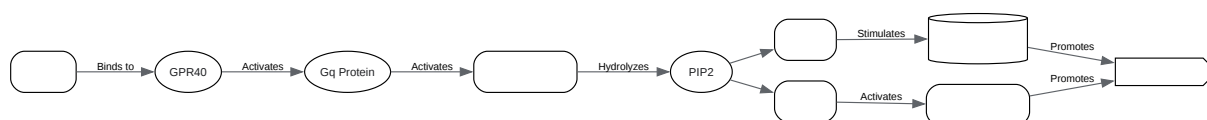
- Principle: Gq activation leads to the stimulation of phospholipase C, which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG).
- General Workflow:
 - Culture cells expressing GPR40.

- Label the cells with myo-[³H]inositol.
- Treat the cells with different concentrations of AMG 837 in the presence of LiCl (to inhibit inositol monophosphatase).
- Extract and separate the accumulated [³H]inositol phosphates.
- Quantify the radioactivity.

3. Intracellular Calcium (Ca²⁺) Flux Assay: This is another method to assess Gq pathway activation.

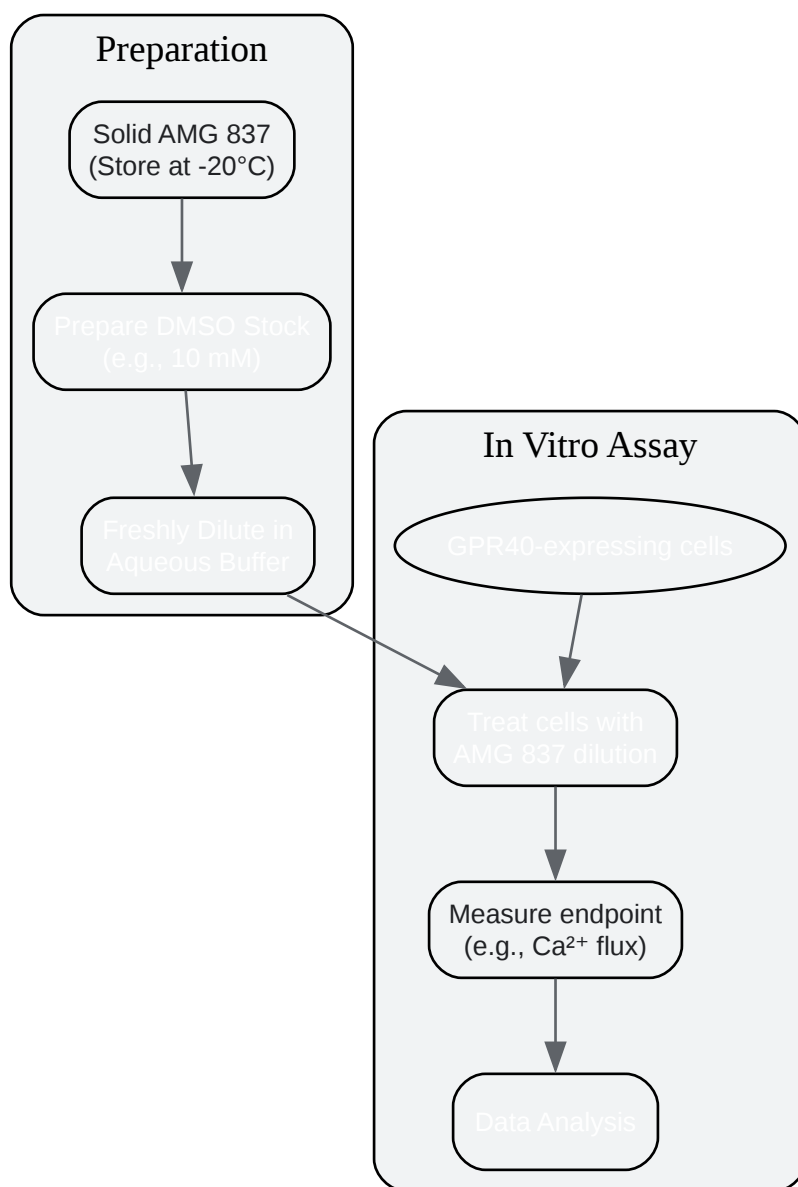
- Principle: IP₃ generated upon Gq activation binds to its receptor on the endoplasmic reticulum, leading to the release of stored Ca²⁺ into the cytoplasm.
- General Workflow:
 - Load GPR40-expressing cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
 - Add varying concentrations of AMG 837.
 - Measure the change in fluorescence intensity over time using a plate reader.

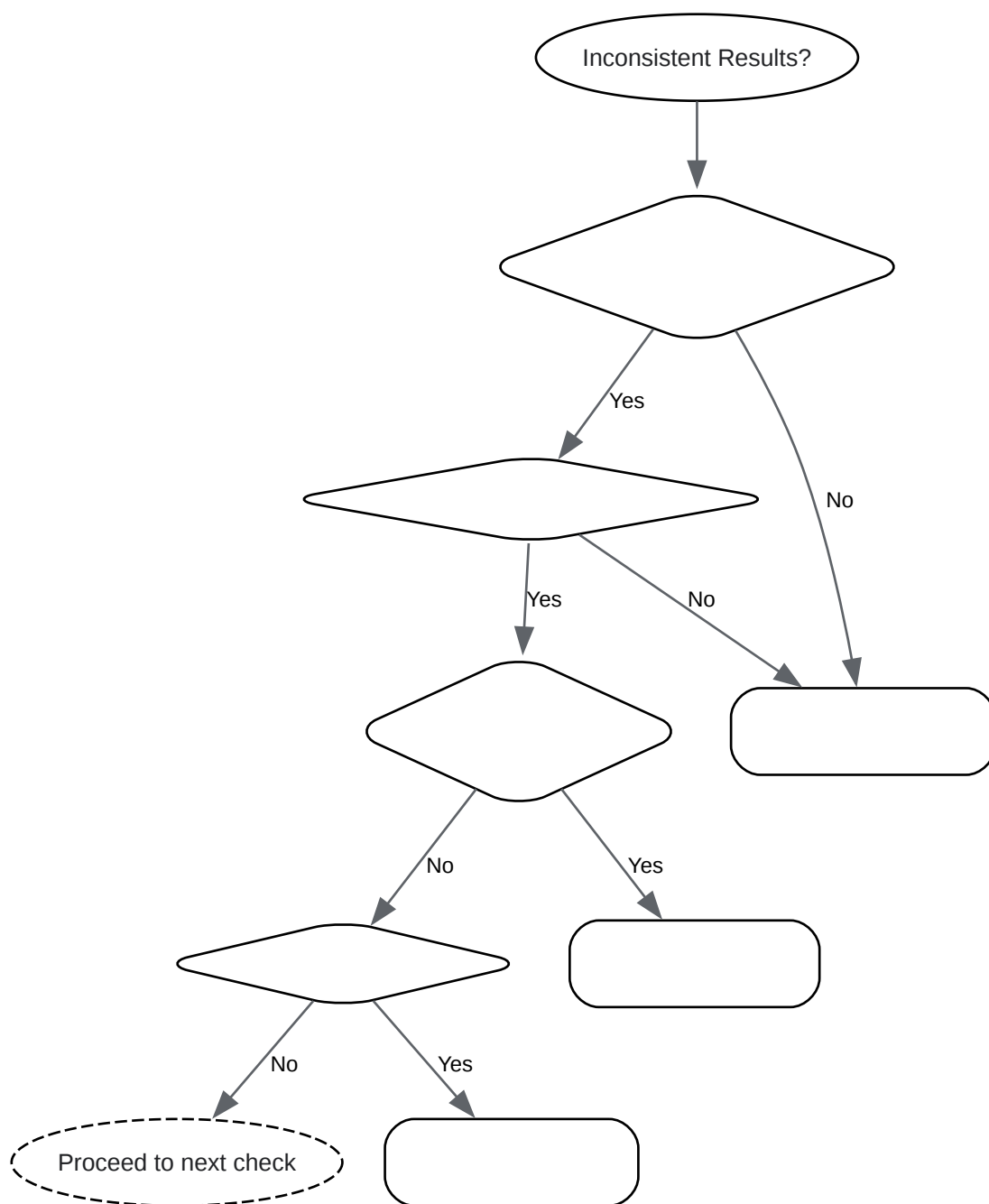
Visualizations



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Caption: GPR40 signaling pathway activated by AMG 837.





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